

In-Depth Technical Guide: CPI-169 Racemate, a Potent EZH2 Inhibitor

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Compound of Interest

Compound Name: *CPI-169 racemate*

Cat. No.: *B606793*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

CPI-169 is a highly potent and selective small molecule inhibitor of the histone methyltransferase EZH2 (Enhancer of Zeste Homolog 2). As a racemate, it represents a critical tool for preclinical research into the therapeutic potential of EZH2 inhibition in various malignancies, particularly non-Hodgkin's lymphoma. This document provides a comprehensive technical overview of the chemical structure, properties, and biological activity of **CPI-169 racemate**. It includes a summary of key quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action and experimental workflows to support further investigation and drug development efforts.

Chemical Structure and Properties

CPI-169 is an indole-based compound that acts as a competitive inhibitor of the S-adenosyl-methionine (SAM) binding site of EZH2.

Chemical Name: N-[(1,2-dihydro-4-methoxy-6-methyl-2-oxo-3-pyridinyl)methyl]-1-[1-[1-(ethylsulfonyl)-4-piperidinyl]ethyl]-2-methyl-1H-indole-3-carboxamide[[1](#)]

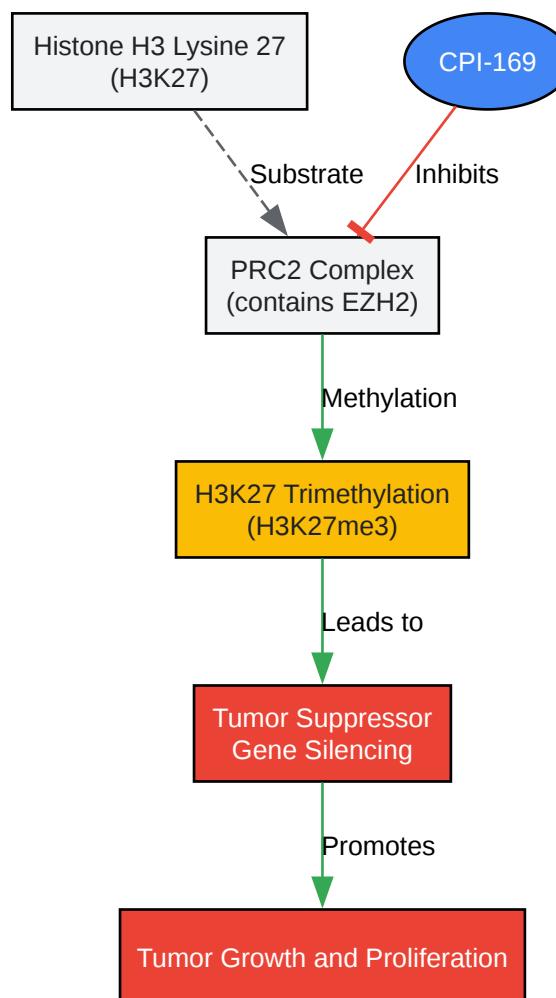
Table 1: Physicochemical Properties of **CPI-169 Racemate**

Property	Value	Reference
CAS Number	1450655-76-1	[1]
Molecular Formula	C ₂₇ H ₃₆ N ₄ O ₅ S	[1]
Molecular Weight	528.7 g/mol	[1]
Appearance	Solid Powder	[2]
Purity	≥98%	[1]
Solubility	DMF: 25 mg/mL mg/mL Ethanol: 10 mg/mL DMSO: 20 mg/mL PBS (pH 7.2) (1:1): 0.5 mg/mL	[1]
Storage	Store at -20°C for up to 1 year	[2]
SMILES	CC(NC1=O)=CC(OC)=C1CNC(C2=C(C)N(C(C)C3CCN(S(CC)=O)CC3)C4=C2C=CC=C4)=O	[1]
InChI	InChI=1S/C27H36N4O5S/c1-6-37(34,35)30-13-11-20(12-14-30)18(3)31-19(4)25(21-9-7-8-10-23(21)31)27(33)28-16-22-24(36-5)15-17(2)29-26(22)32/h7-10,15,18,20H,6,11-14,16H2,1-5H3,(H,28,33)(H,29,32)	[1]

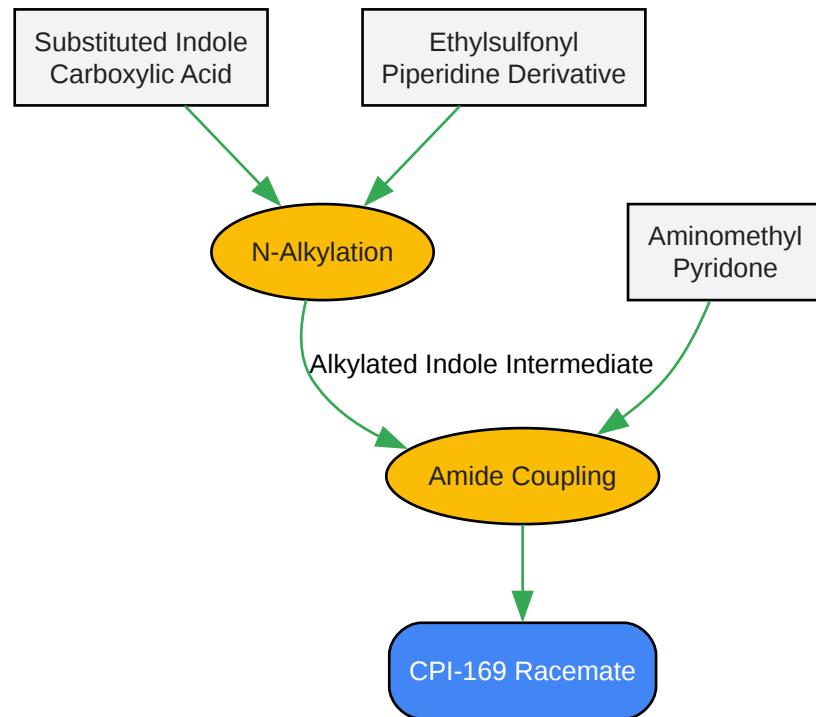
Mechanism of Action

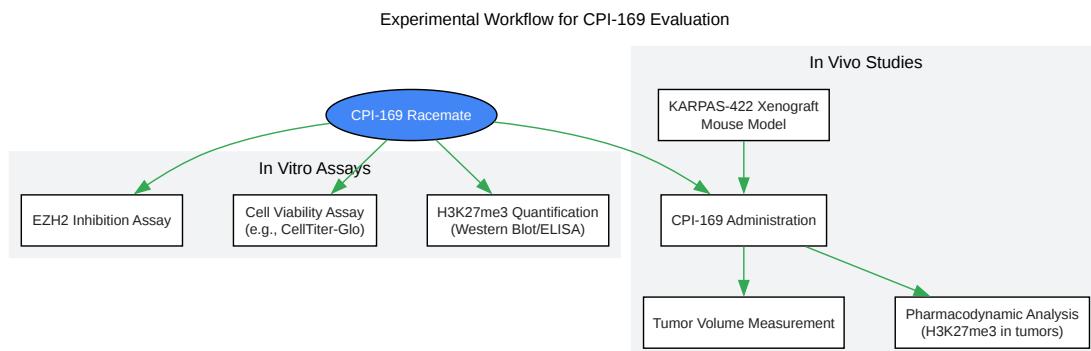
CPI-169 is a potent inhibitor of the catalytic activity of the Polycomb Repressive Complex 2 (PRC2), with high selectivity for its catalytic subunit, EZH2. EZH2 is a histone methyltransferase responsible for the trimethylation of histone H3 at lysine 27 (H3K27me3), a key epigenetic modification associated with gene silencing. By inhibiting EZH2, CPI-169 leads

to a global reduction in H3K27me3 levels, which in turn reactivates the expression of tumor suppressor genes. This ultimately results in cell cycle arrest and apoptosis in cancer cells.[3]

Mechanism of Action of CPI-169

General Synthetic Workflow for Indole-Based EZH2 Inhibitors





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